

3,3-Dimethylpiperidine molecular weight and formula

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Compound of Interest

Compound Name: 3,3-Dimethylpiperidine

Cat. No.: B075641

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An In-Depth Technical Guide on 3,3-Dimethylpiperidine

This guide provides detailed information on the molecular properties of **3,3-Dimethylpiperidine**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

3,3-Dimethylpiperidine is a heterocyclic organic compound with the chemical formula C₇H₁₅N.^{[1][2][3][4][5]} Its molecular structure consists of a piperidine ring substituted with two methyl groups at the third carbon atom.

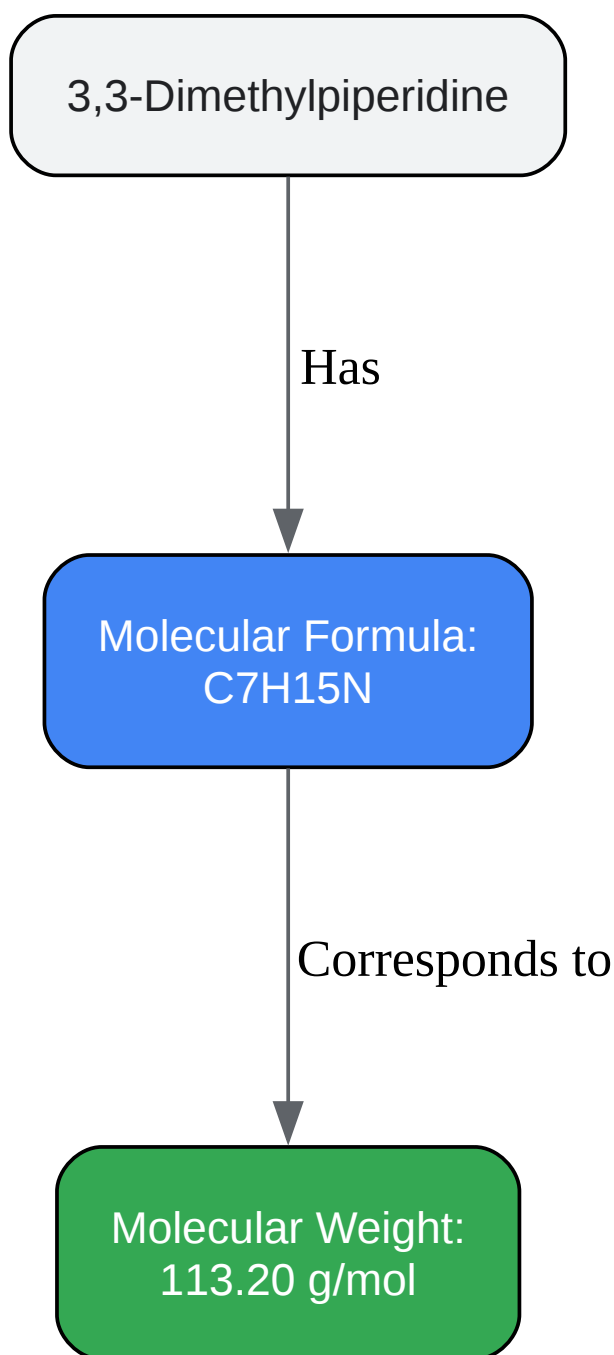
Quantitative Molecular Information

The fundamental molecular characteristics of **3,3-Dimethylpiperidine** are summarized in the table below for straightforward reference and comparison.

Property	Value
Molecular Formula	C ₇ H ₁₅ N
Molecular Weight	113.20 g/mol ^{[1][4][5]} (or 113.2007 g/mol ^{[2][3]})
IUPAC Name	3,3-dimethylpiperidine
CAS Registry Number	1193-12-0

Structural and Logical Representation

To visualize the relationship between the compound's name, its chemical formula, and its resulting molecular weight, the following diagram is provided.



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Figure 1. Relationship between chemical name, formula, and molecular weight.

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References

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